

3-(Trimethoxysilyl)propyl acrylate literature review

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Compound of Interest

Compound Name: 3-(Trimethoxysilyl)propyl acrylate

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An In-Depth Technical Guide to 3-(Trimethoxysilyl)propyl acrylate

Introduction

3-(Trimethoxysilyl)propyl acrylate (TMSPMA), also known as 3-(acryloyloxy)propyltrimethoxysilane, is a versatile bifunctional organosilane that serves as a critical coupling agent, monomer, and surface modifier in advanced materials science.^{[1][2][3]} Its unique molecular structure, featuring a polymerizable acrylate group and a hydrolyzable trimethoxysilyl group, enables it to form covalent bonds with both organic polymers and inorganic substrates.^{[1][4]} This dual reactivity makes TMSPMA an indispensable component in the formulation of adhesives, coatings, and composites, and in the synthesis of organic-inorganic hybrid materials.^{[1][5][6]}

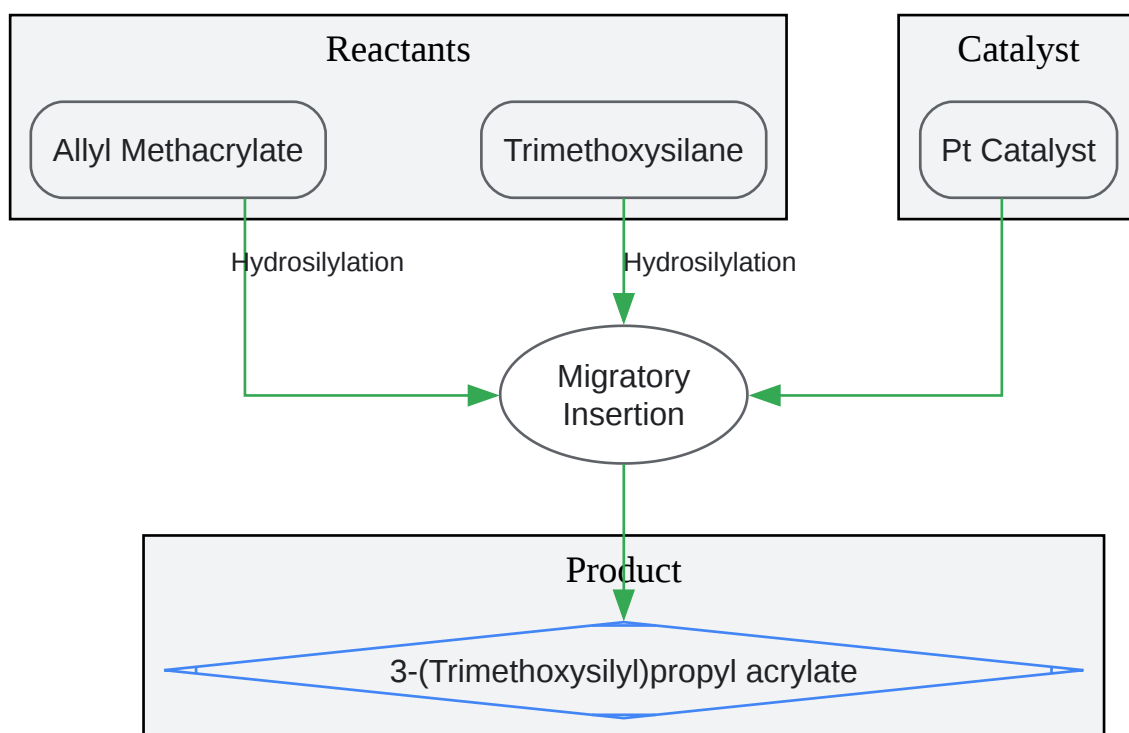
In the fields of drug development and biomedical research, TMSPMA is extensively utilized for the surface modification of nanoparticles and implants, enhancing their stability, biocompatibility, and functionality for applications such as targeted drug delivery, tissue engineering, and biosensors.^{[4][7][8]} This guide provides a comprehensive overview of the synthesis, properties, and key applications of TMSPMA, complete with detailed experimental protocols and data for researchers, scientists, and drug development professionals.

Synthesis and Reaction Mechanism

The industrial synthesis of **3-(Trimethoxysilyl)propyl acrylate** is most commonly achieved through the highly efficient hydrosilylation of allyl methacrylate with trimethoxysilane.^[1] This

reaction is typically catalyzed by a platinum complex, such as Karstedt's catalyst, and selectively yields the desired γ -isomer.[1]

The reaction proceeds via a well-established hydrosilylation mechanism. The key steps involve the oxidative addition of the Si-H bond to the platinum center, coordination of the allyl methacrylate's double bond, migratory insertion, and finally, reductive elimination to yield the product and regenerate the catalyst.[1]



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Hydrosilylation pathway for TMSPMA synthesis.[1]

Physicochemical and Spectroscopic Properties

TMSPMA is a colorless, light-sensitive liquid with a faintly sweet odor.[1][3][9] It is sensitive to moisture and should be stored in a cool, dry place under an inert atmosphere.[10][11][12]

Quantitative Data

The following tables summarize the key physical, chemical, and spectroscopic properties of **3-(Trimethoxysilyl)propyl acrylate**.

Table 1: Physical and Chemical Properties

Property	Value	References
CAS Number	4369-14-6	[13][14]
Molecular Formula	C ₉ H ₁₈ O ₅ Si	[13][14]
Molecular Weight	234.32 g/mol	[13][14]
Appearance	Colorless transparent liquid	[2][3]
Density	1.055 g/mL at 25 °C	[2][3][14][15][16]
Boiling Point	68 °C at 0.4 mmHg	[2][15][16]
Refractive Index (n _{20/D})	1.429	[2][14][15][16]
Flash Point	123 °C (253.4 °F) - closed cup	[15]

| Solubility | Miscible with organic solvents |[2][9] |

Table 2: Spectroscopic Data (¹H NMR)

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~6.1	d	1H	=CH ₂ (trans)
~5.5	d	1H	=CH ₂ (cis)
~4.1	t	2H	-O-CH ₂ -
~3.6	s	9H	-Si(OCH ₃) ₃
~1.9	s	3H	-C(CH ₃)=
~1.8	m	2H	-CH ₂ -CH ₂ -Si-
~0.7	t	2H	-CH ₂ -Si-

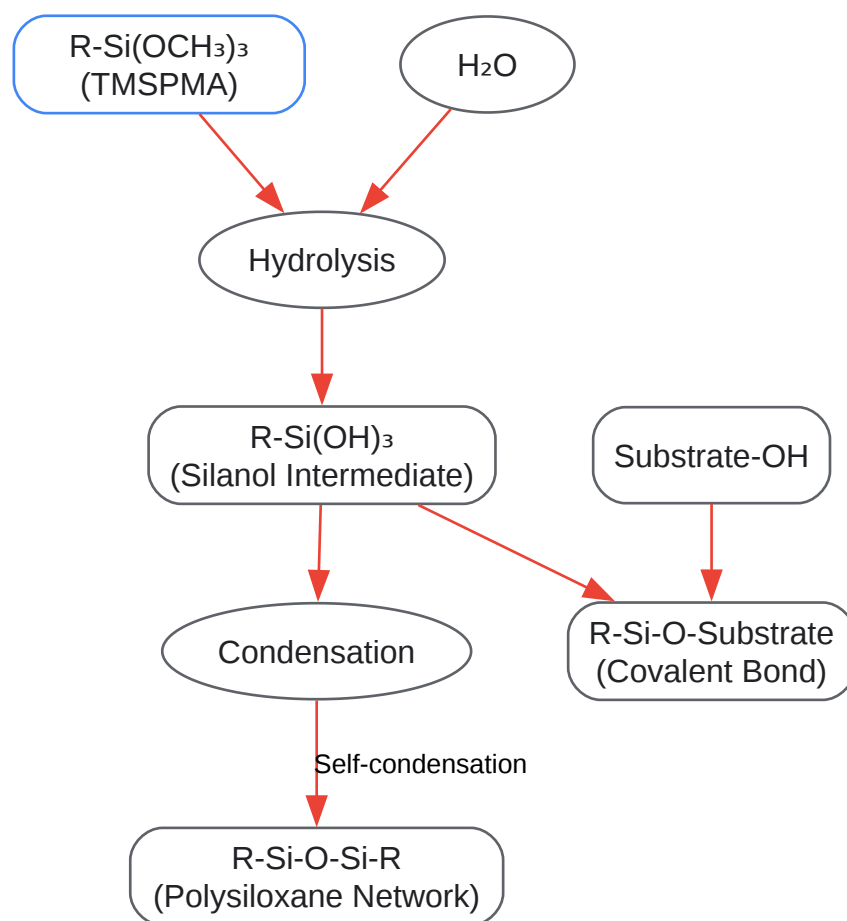
Note: Chemical shifts are approximate and may vary based on the solvent and instrument used.[1]

Key Chemical Reactions and Applications

The dual functionality of TMSPMA allows for two primary types of reactions: hydrolysis and condensation of the trimethoxysilyl group, and polymerization of the acrylate group.

Hydrolysis and Condensation

In the presence of water, the trimethoxysilyl groups hydrolyze to form reactive silanol (Si-OH) groups. These silanol groups can then condense with hydroxyl groups on inorganic surfaces (like glass, silica, or metal oxides) to form stable covalent Si-O-substrate bonds. They can also self-condense to form a cross-linked polysiloxane network (Si-O-Si).^{[4][5][17]} This is the fundamental mechanism for its use as a coupling agent and for surface modification.^[17]



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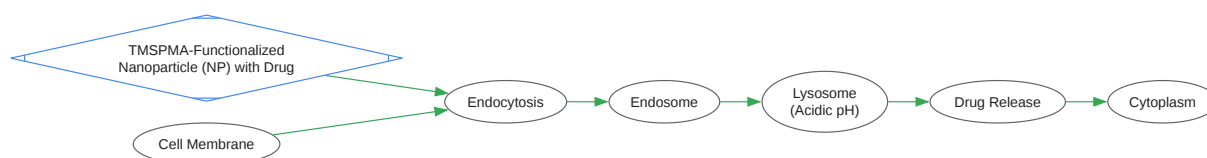
Hydrolysis and condensation of TMSPMA.^{[4][17]}

Polymerization

The acrylate group of TMSPMA is readily available for polymerization reactions, such as free-radical polymerization or atom-transfer radical polymerization (ATRP).[5] This allows for the grafting of polymers from a TMSPMA-modified surface or the incorporation of TMSPMA as a monomer into a polymer chain, introducing pendant silyl groups for subsequent cross-linking or surface attachment.[5]

Applications in Research and Drug Development

- **Surface Modification:** TMSPMA is widely used to functionalize inorganic substrates like glass slides, silica nanoparticles, and PDMS to introduce polymerizable acrylate groups.[3][17][18] This is a critical step in fabricating microarrays, biosensors, and microfluidic devices.[17] The modified surfaces can covalently link to hydrogels or other polymers.[17]
- **Nanoparticle Functionalization for Drug Delivery:** In drug development, TMSPMA is used to modify the surface of nanoparticles (e.g., mesoporous silica nanoparticles) to enhance drug loading, improve stability, and control release.[2][3][4] The polymerizable group can be used to attach targeting ligands, stealth polymers (like PEG), or stimuli-responsive gates.[4]
- **Hybrid Materials and Composites:** TMSPMA acts as a molecular bridge between inorganic fillers (e.g., glass fibers, silica) and organic polymer matrices.[17][19] This improves interfacial adhesion, leading to enhanced mechanical and thermal properties of the composite materials.[19] These materials have applications in dental restoratives and bone tissue engineering.[1][8]



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Workflow of intracellular drug release.[4]

Experimental Protocols

Protocol 1: Surface Modification of Glass Substrates

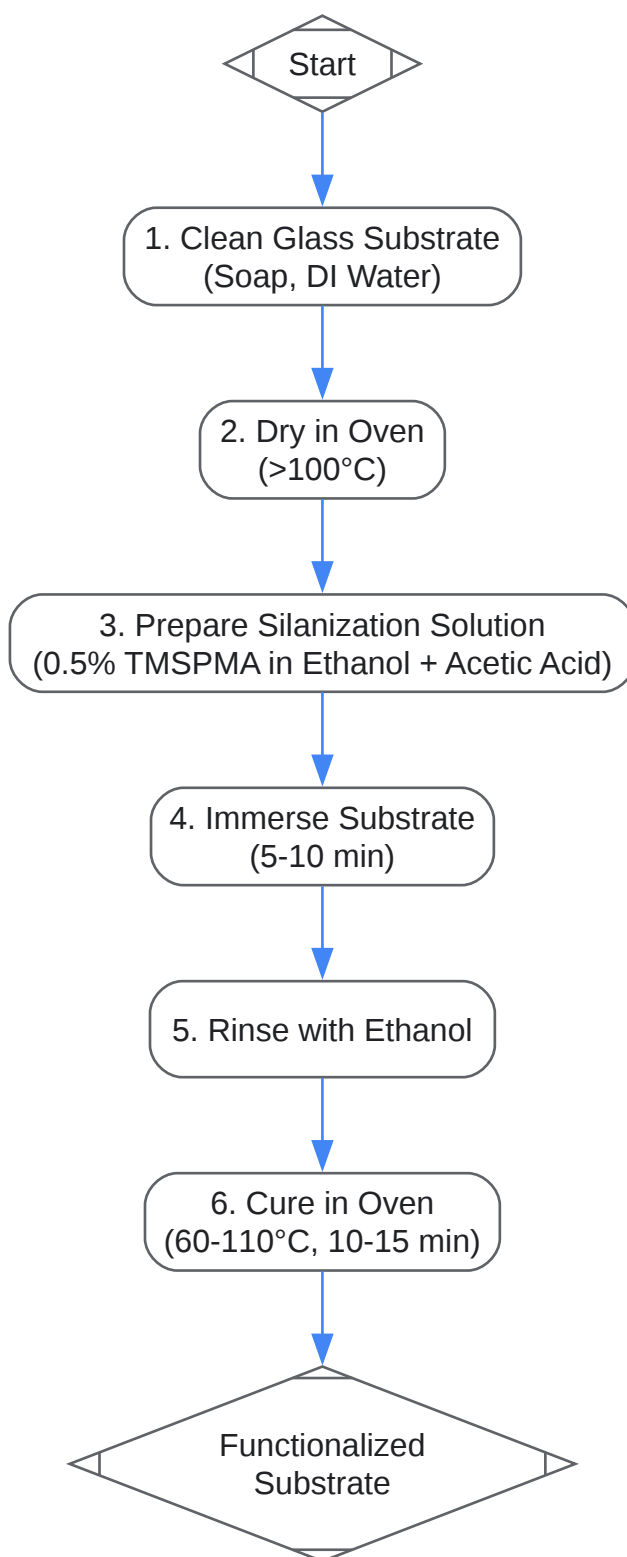
This protocol describes the silanization of glass plates to introduce reactive acrylate groups on the surface.^[17]

1. Cleaning the Glass Surface (Critical Step):

- Thoroughly clean glass plates with a strong soap solution (e.g., Alconox).
- Rinse extensively with deionized water.
- Dry the plates completely in a drying oven at $>100\text{ }^{\circ}\text{C}$ to ensure the presence of sufficient hydroxyl groups for a uniform silane layer.^[17]
- Alternatively, for robust cleaning, immerse the glass in a piranha solution ($\text{H}_2\text{SO}_4/\text{H}_2\text{O}_2$) or base bath ($\text{NaOH}/\text{Ethanol}$) followed by thorough rinsing with deionized water and drying. (Use extreme caution with these solutions).

2. Silanization Procedure (Ethanol-Based):

- Prepare a 0.5% (v/v) silanization solution by diluting 1 mL of TMSPMA in 200 mL of ethanol.
- Immediately before use, add 6 mL of a dilute acetic acid solution (prepared by mixing 1 part glacial acetic acid with 10 parts deionized water) to catalyze the hydrolysis of the methoxy groups.^[17]
- Immerse the cleaned, dry glass plates in the silanization solution for 5-10 minutes.
- Rinse the plates thoroughly with ethanol to remove excess silane.
- Dry the plates under a stream of nitrogen or in an oven at $60\text{-}110\text{ }^{\circ}\text{C}$ for 10-15 minutes to promote covalent bond formation.
- The functionalized glass plates are now ready for subsequent polymerization steps.



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Workflow for glass surface modification.[17]

Protocol 2: Functionalization of Barium Titanate Nanoparticles (BTONPs)

This protocol is adapted from a method for modifying ceramic nanoparticles to improve their dispersion in a polymer matrix.[\[20\]](#)

1. Materials and Setup:

- Barium Titanate Nanoparticles (BTONPs)
- Toluene (or other suitable solvent)
- **3-(Trimethoxysilyl)propyl acrylate (TMSPMA)**
- Three-necked flask equipped with a reflux condenser and magnetic stirrer.

2. Functionalization Procedure:

- Disperse a known quantity of BTONPs (e.g., 1.25 g) in a solvent (e.g., 25 mL of toluene) within the three-necked flask to create a suspension (e.g., 5 wt.%).
- Stir the suspension vigorously (e.g., 500 rpm) to ensure uniform dispersion.
- Add TMSPMA to the suspension. The amount can be varied, but a common starting point is a 1:1 weight ratio of TMSPMA to BTONPs.[\[20\]](#)
- Heat the suspension to reflux (e.g., 75 °C) and maintain the reaction for 24 hours with continuous stirring.[\[20\]](#)
- After the reaction, allow the mixture to cool to room temperature.
- Separate the functionalized nanoparticles from the solution by centrifugation.
- Wash the nanoparticles multiple times with the solvent (e.g., toluene) followed by ethanol to remove unreacted TMSPMA and byproducts.
- Dry the functionalized BTONPs in a vacuum oven to obtain a fine powder.

- The degree of functionalization can be quantified using thermogravimetric analysis (TGA).
[20]

Safety Information

3-(Trimethoxysilyl)propyl acrylate is classified as a hazardous substance.[13][15]

- Hazards: Causes severe skin burns and eye damage.[14] May cause an allergic skin reaction and respiratory irritation.[10] It is harmful if inhaled or swallowed and is harmful to aquatic life with long-lasting effects.[14] Contact with moisture liberates methanol, which can cause vision disturbances and is a cumulative poison.[10]
- Handling: Use only in a well-ventilated area, preferably a chemical fume hood.[10][12] Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[10][13] Avoid breathing vapors or mist.[10]
- Storage: Store in a cool, dry, well-ventilated area away from sources of ignition and incompatible substances such as strong oxidizing agents, acids, and bases.[10][11][12] The material is moisture-sensitive and should be stored in a tightly closed container, potentially under an inert atmosphere.[10][11][12]
- Disposal: Dispose of waste material and containers at an approved waste disposal plant. Do not let the product enter drains.[13]

Conclusion

3-(Trimethoxysilyl)propyl acrylate is a highly versatile molecule with significant utility in materials science, nanotechnology, and drug development.[4] Its ability to bridge organic and inorganic materials through a dual-reaction mechanism provides a robust platform for creating advanced functional materials.[1][4] For researchers and drug development professionals, TMSPMA offers a powerful tool for designing sophisticated drug delivery systems, fabricating biocompatible surfaces, and enhancing the performance of composite materials. A thorough understanding of its chemical properties, reaction mechanisms, and handling procedures is essential for its effective and safe application in research and development.

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